# Sodium 5-formyl-2-methoxybenzenesulfonate: Technical Guide & Application Protocols

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Sodium 5-formyl-2-methoxybenzenesulfonate* |
| *CAS No.:* | *5393-59-9* |
| *Cat. No.:* | *B1598936* |

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CAS Number: 5393-59-9 Formula: $C_8H_7NaO_5S$ Molecular Weight: 238.19 g/mol Synonyms: 4-Methoxybenzaldehyde-3-sulfonic acid sodium salt; Sodium 2-methoxy-5-formylbenzenesulfonate.[1]

## Executive Technical Summary

**Sodium 5-formyl-2-methoxybenzenesulfonate** is a bifunctional aromatic synthon characterized by a hydrophilic sulfonate head group and a reactive formyl (aldehyde) tail, positioned meta to each other with an ortho-methoxy electron-donating group.

Its primary utility in drug development lies in Solubility Engineering. The sulfonate moiety imparts high water solubility to hydrophobic pharmacophores via reductive amination of the aldehyde. In material science, it serves as a precursor for pyrylium salts and stilbene-based fluorescent whitening agents, leveraging the aldehyde for condensation reactions.

## Chemical Profile & Structural Logic

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The molecule’s reactivity is dictated by the interplay between the electron-withdrawing sulfonate/formyl groups and the electron-donating methoxy group.

## Structural Analysis

- C1 (Sulfonate): Provides high aqueous solubility (>900 g/L) and acts as a robust polar anchor.
- C2 (Methoxy): Activates the ring but also sterically influences the adjacent sulfonate, preventing intermolecular aggregation common in planar aromatics.
- C5 (Formyl): The electrophilic center. It is deactivated slightly by the sulfonate (inductive effect) but remains highly reactive toward nucleophiles (amines, active methylenes).

## Physical Properties Table

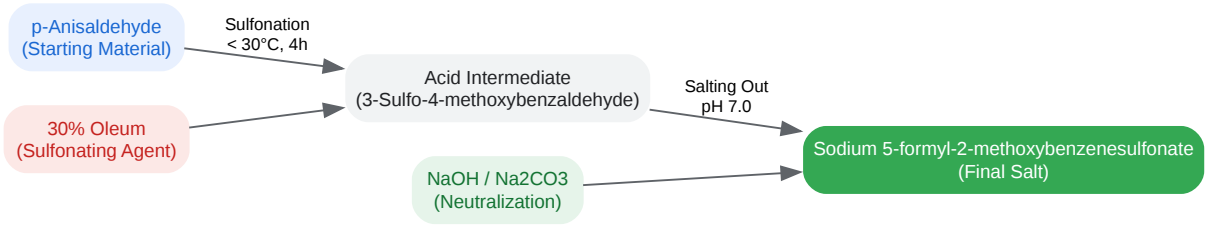
| Property | Value | Note |
|---|---|---|
| Appearance | White to Off-white Crystalline Powder | Hygroscopic nature requires desiccated storage. |
| Solubility (Water) | ~930 g/L (20 °C) | Exceptional solubility due to ionic sulfonate. |
| Melting Point | >300 °C | Decomposes before melting (typical of ionic salts). |
| pH (10% aq.) | 6.0 – 8.0 | Neutral in solution; stable in mild acid/base. |
| Reactivity | Electrophilic (Aldehyde) | Susceptible to oxidation (to acid) and condensation. |

## Synthesis & Manufacturing

The industrial synthesis utilizes Direct Sulfonation of p-anisaldehyde. This protocol exploits the directing effects of the substituents: the methoxy group (strong ortho, para-director) and the aldehyde (strong meta-director) cooperatively direct the incoming sulfonic acid group to position 3 (relative to aldehyde), which corresponds to position 1 in the benzenesulfonate numbering.

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## Synthesis Workflow Diagram




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Figure 1: Industrial synthesis route via cooperative electrophilic aromatic substitution.

## Laboratory Scale Protocol (Validation)

- Sulfonation: Charge 100g of 30% Oleum into a reactor. Cool to 0–5°C.
- Addition: Dropwise add 0.2 mol of p-anisaldehyde, maintaining temp < 10°C (Exothermic!).
- Reaction: Stir at 25°C for 4 hours. Monitor by TLC (disappearance of anisaldehyde).
- Quench: Pour reaction mixture onto 300g crushed ice.
- Neutralization: Slowly add 50% NaOH solution until pH 7.0–7.5.
- Isolation: Cool to 4°C. The sodium salt precipitates. Filter, wash with cold ethanol (to remove inorganic sulfates), and dry.

# Applications in Drug Development

## Application A: Hydrophilic Tagging (Solubility Engineering)

Poor aqueous solubility is a leading cause of drug candidate failure. CAS 5393-59-9 is used to introduce a "sulfonate tail" to hydrophobic amines via Reductive Amination.

Mechanism: The aldehyde condenses with a primary/secondary amine on the drug molecule to form an imine (Schiff base), which is subsequently reduced to a stable amine linkage. The

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sulfonate group remains ionized at physiological pH, drastically improving solubility.

## Experimental Protocol: Reductive Amination

Reagents:

- Substrate: Hydrophobic Amine (1.0 equiv)
- Reagent: **Sodium 5-formyl-2-methoxybenzenesulfonate** (1.1 equiv)
- Reductant: Sodium Triacetoxyborohydride (STAB) (1.5 equiv)
- Solvent: DMF/Acetic Acid (95:5)

Step-by-Step:

- Imine Formation: Dissolve the amine and the sulfonate reagent in DMF containing 5% Acetic Acid. Stir at Room Temperature (RT) for 2 hours.
  - Checkpoint: Verify imine formation via LC-MS (Shift in mass).
- Reduction: Add STAB in one portion. Stir at RT for 4–12 hours.
- Quench: Dilute with water and adjust pH to 8.0.
- Purification: Since the product is highly polar, standard silica chromatography may fail. Use Reverse-Phase (C18) Flash Chromatography eluting with Water/Methanol gradients.

## Application B: Pyrylium Salt Synthesis (Bio-Imaging)

Reacting CAS 5393-59-9 with acetophenones yields pyrylium salts, which are precursors to fluorescent dyes used in biological imaging.

Reaction Logic: The aldehyde reacts with two equivalents of a methyl ketone (or one equiv of a specific activated ketone) in the presence of a strong acid (e.g., $HClO_4$) to close the pyrylium ring.

## Analytical Characterization

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To ensure the integrity of the reagent before use in sensitive synthesis, the following parameters must be verified.

| Test | Method | Acceptance Criteria |
|---|---|---|
| Purity | HPLC (C18, Phosphate Buffer/MeOH) | ≥ 98.0% (Area %) |
| Identity (H-NMR) | $D_2O$ Solvent | Aldehyde proton singlet at ~10.2 ppm. |
| Water Content | Karl Fischer | ≤ 1.0% (Critical for stoichiometry) |
| Sodium Content | Ion Chromatography / Titration | 9.5% ± 0.5% |

## H-NMR Interpretation ($D_2O$)

- δ 10.21 (s, 1H): Formyl proton (-CHO). Distinctive downfield shift.
- δ 8.15 (d, 1H): Aromatic H adjacent to Sulfonate (C6).
- δ 7.95 (dd, 1H): Aromatic H (C4).
- δ 7.20 (d, 1H): Aromatic H adjacent to Methoxy (C3).
- δ 3.95 (s, 3H): Methoxy protons ($-OCH_3$).

## Safety & Handling (SDS Summary)

- GHS Classification:
  - Skin Irrit. 2 (H315)
  - Eye Irrit. 2A (H319)
  - STOT SE 3 (H335)
- Handling: Avoid dust formation. The sulfonate dust is hygroscopic and can cause respiratory irritation. Use a fume hood.

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- Storage: Store under inert gas (Nitrogen/Argon) in a tightly sealed container. The aldehyde group is sensitive to air oxidation over long periods, forming the corresponding carboxylic acid (which is less reactive in Schiff base formation).

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